

Personal protective equipment for handling SRA880

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Compound of Interest

Compound Name: SRA880

Cat. No.: B1681101

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Essential Safety and Handling Guide for SRA880

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling the novel, non-peptide somatostatin sst(1) receptor antagonist, **SRA880**. Given that a specific Safety Data Sheet (SDS) is not readily available for this research compound, a cautious approach is paramount. The following procedures are based on best practices for handling potent, novel small molecules of unknown toxicity.

Personal Protective Equipment (PPE)

Due to the unknown toxicological properties of **SRA880**, a comprehensive PPE strategy is required to minimize exposure through inhalation, skin contact, and eye contact.

PPE Category	Minimum Requirement	Recommended for Higher Risk Operations*
Hand Protection	Nitrile gloves (double-gloving recommended)	Thicker, chemical-resistant gloves (e.g., butyl rubber)
Eye Protection	Safety glasses with side shields	Chemical splash goggles or a face shield
Body Protection	Laboratory coat	Chemical-resistant apron or gown over a lab coat
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	A NIOSH-approved respirator with an appropriate cartridge is recommended if there is a risk of aerosolization or if handling larger quantities.

*Higher risk operations include weighing and transferring powder, preparing stock solutions, and any procedure with the potential for aerosol generation.

Operational Plan: Handling and Storage

Safe handling and storage are critical to preventing accidental exposure and maintaining the integrity of the compound.

Procedure	Step-by-Step Guidance
Receiving and Unpacking	<ul style="list-style-type: none">- Inspect the package for any damage or leaks before opening.- Open in a designated area, preferably within a chemical fume hood.- Verify the container label matches the order information.
Weighing and Aliquoting	<ul style="list-style-type: none">- Perform all manipulations of solid SRA880 within a certified chemical fume hood or a powder containment hood to avoid inhalation of fine particles.- Use anti-static weighing dishes and tools.- Prepare aliquots to minimize the need for repeated weighing from the primary container.
Solution Preparation	<ul style="list-style-type: none">- Prepare solutions in a well-ventilated area, preferably a chemical fume hood.- Add the solvent to the pre-weighed SRA880 slowly to avoid splashing.- Ensure the container is appropriate for the solvent used and is clearly labeled with the compound name, concentration, solvent, and date of preparation.
Storage	<ul style="list-style-type: none">- Store SRA880 in a tightly sealed, clearly labeled container.- Follow the supplier's recommendations for storage temperature (if provided). In the absence of specific instructions, store in a cool, dry, and dark place.- Store away from incompatible materials.
Spill Management	<ul style="list-style-type: none">- In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand).- For larger spills, evacuate the area and follow your institution's emergency procedures.- Decontaminate the area with an appropriate solvent and cleaning agent.- All spill cleanup materials should be disposed of as hazardous waste.

Disposal Plan

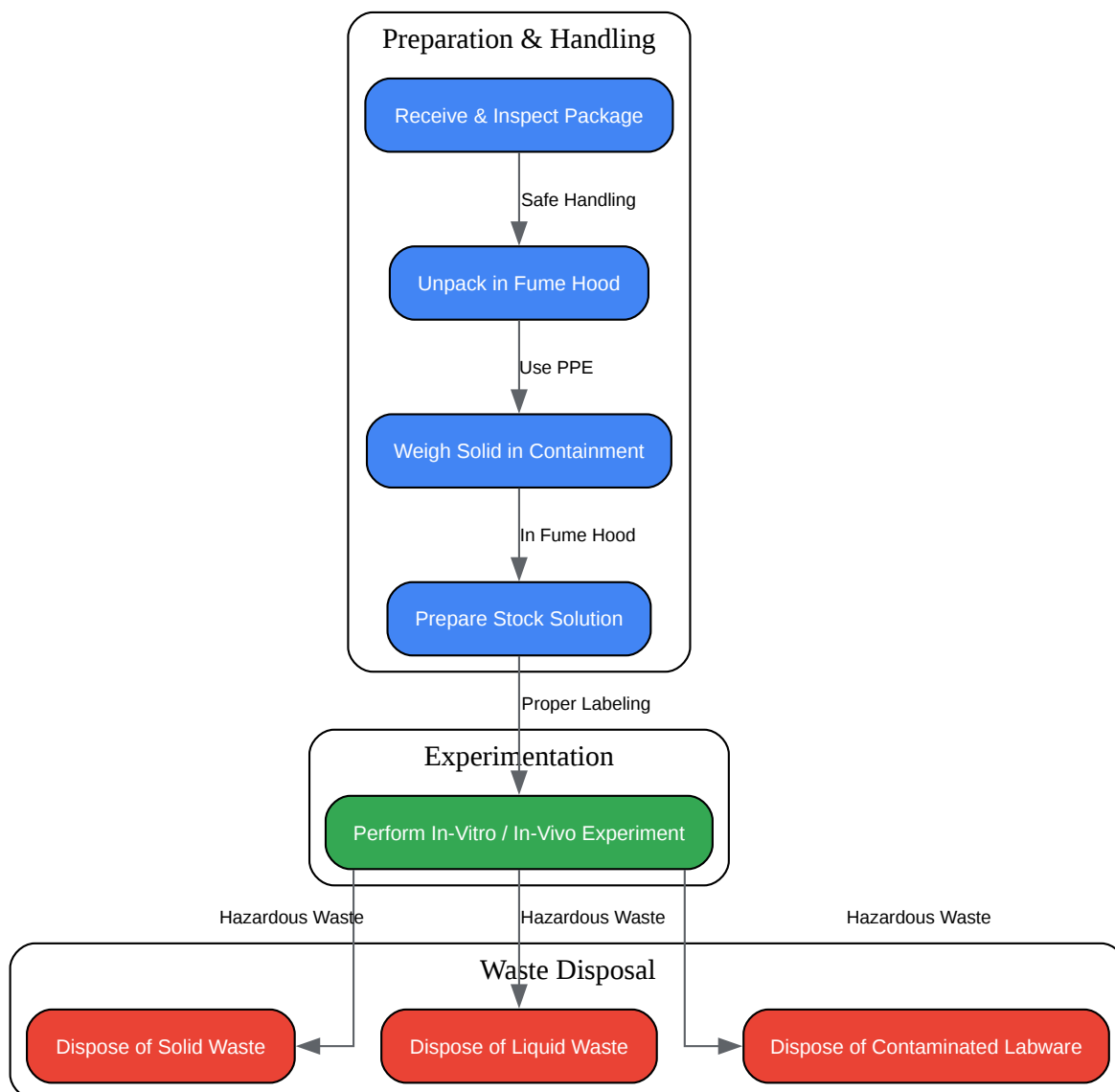
As a novel research compound with unknown environmental and health effects, **SRA880** and any materials contaminated with it must be treated as hazardous waste.^[1]

Waste Stream	Disposal Procedure
Solid SRA880	- Collect in a clearly labeled, sealed container designated for hazardous chemical waste. - Do not mix with other waste streams unless compatible.
Contaminated Labware (e.g., pipette tips, tubes)	- Place in a designated hazardous waste container immediately after use. - Avoid generating aerosols when disposing of contaminated items.
Liquid Waste (e.g., unused solutions)	- Collect in a sealed, labeled, and chemically compatible container. - Do not dispose of down the drain.
Decontamination	- All disposable materials used for decontamination of equipment and surfaces should be disposed of as hazardous waste.

Note: Always consult and adhere to your institution's specific hazardous waste management guidelines.

Experimental Workflow

The following diagram illustrates a standard workflow for handling **SRA880**, from initial receipt to final disposal, emphasizing safety at each step.



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Caption: Workflow for safe handling of **SRA880** from receipt to disposal.

By adhering to these guidelines, researchers can safely handle **SRA880**, minimizing personal exposure and environmental impact, thereby fostering a secure and responsible research environment.

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References

- 1. benchchem.com [benchchem.com]
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